

Comparative Analytical Guide: Amoxicillin Impurity I vs. Amoxicillin Acetamide Impurity

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Compound of Interest

Compound Name: 2-amino-N-(4-hydroxyphenyl)acetamide
Cat. No.: B13264362

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Executive Summary

In the development and quality control of β -lactam antibiotics, monitoring degradation products and synthetic intermediates is critical for ensuring drug efficacy and patient safety. Two highly polar, early-eluting related substances—Amoxicillin Impurity I and Amoxicillin Acetamide Impurity—present unique chromatographic challenges. As a Senior Application Scientist, I have structured this guide to provide a deep mechanistic comparison of these two impurities, detailing their physicochemical behaviors, retention mechanisms on reversed-phase (RP) systems, and validated experimental protocols for their baseline resolution.

Structural & Physicochemical Profiling

Both impurities originate from the side chain of amoxicillin but differ fundamentally in their terminal functional groups. Impurity I is the free carboxylic acid form of the side chain, often present as a synthetic starting material or a [1]. In contrast, the Acetamide Impurity features an amide group, serving as an [2] that can [3].

Table 1: Physicochemical Comparison of Amoxicillin Side-Chain Impurities

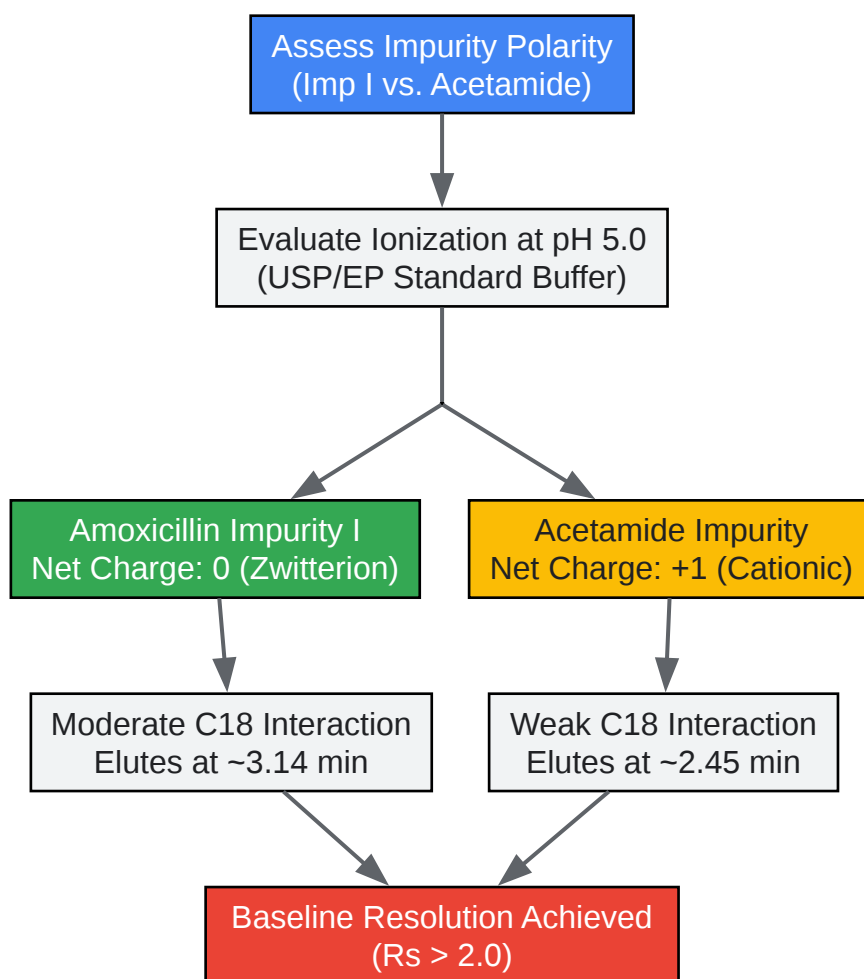
Parameter	Amoxicillin Impurity I	Amoxicillin Acetamide Impurity
IUPAC Name	(2R)-2-amino-2-(4-hydroxyphenyl)acetic acid[1]	(2R)-2-Amino-2-(4-hydroxyphenyl)acetamide[2]
Pharmacopeial Name	EP Impurity I / USP Related Compound I [1][4]	Amoxicillin Acetamide Impurity[2]
CAS Number	22818-40-2[4][5]	54397-23-8[2][3]
Molecular Formula	C ₈ H ₉ NO ₃ [5]	C ₈ H ₁₀ N ₂ O ₂ [6][7]
Molecular Weight	167.16 g/mol [5]	166.18 g/mol [7]
Structural Role	Degradant / Side-chain precursor	Activated precursor / Degradant[3]

Mechanistic Chromatography (The Causality of Retention)

The fundamental challenge in separating these two impurities from the amoxicillin Active Pharmaceutical Ingredient (API) lies in their extreme polarity. Standard RP-HPLC methods utilize a mobile phase buffered at pH 5.0, utilizing a[8].

At pH 5.0, the causality of their retention divergence becomes clear:

- Amoxicillin Impurity I: The carboxylic acid (pKa ~2.2) is fully deprotonated, and the primary amine (pKa ~9.0) is fully protonated. The molecule exists as a net-neutral zwitterion. This charge cancellation allows for transient hydrophobic interactions with the C18 stationary phase, yielding measurable retention.
- Amoxicillin Acetamide Impurity: The amide group is neutral, leaving the protonated primary amine uncompensated. The molecule carries a net positive charge (+1). This cationic state makes it highly hydrophilic, causing it to elute closer to the void volume and increasing its susceptibility to secondary interactions with residual surface silanols (leading to peak tailing).



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Fig 1: Chromatographic retention causality for amoxicillin impurities at pH 5.0.

Experimental Methodology: High-Resolution RP-HPLC Protocol

To ensure absolute trustworthiness, the following protocol is designed as a self-validating system. By incorporating strict System Suitability Testing (SST) criteria, the method verifies column inertness and buffer capacity before sample analysis begins. This method is adapted from[9] and[10].

Step-by-Step HPLC Workflow:

- Mobile Phase Preparation:

- Buffer (Mobile Phase A): Dissolve 6.8 g of monobasic potassium phosphate (KH_2PO_4) in 1000 mL of HPLC-grade water (50 mM)[11]. Adjust the pH precisely to 5.0 ± 0.05 using a 45% (v/v) potassium hydroxide solution. Causality: Strict pH control is mandatory; a shift of 0.2 pH units will drastically alter the ionization of the Acetamide impurity, shifting its retention time.
- Organic (Mobile Phase B): 100% LC-MS grade Acetonitrile.
- Chromatographic Conditions:
 - Column: C18 (L1 classification), 4.6×150 mm, 5 μm , 100 Å pore size[8].
 - Flow Rate: 1.0 mL/min[8].
 - Column Temperature: 25°C.
 - Detection: UV at 230 nm[8].
 - Gradient Program: 0–5 min (4% B); 5–15 min (linear gradient 4% to 20% B); 15–20 min (20% B); 20–25 min (re-equilibration at 4% B).
- Sample Preparation:
 - Prepare a resolution standard containing Amoxicillin API (1.0 mg/mL), Impurity I (0.01 mg/mL), and Acetamide Impurity (0.01 mg/mL) dissolved in Mobile Phase A[11].
- Self-Validating System Suitability (SST):
 - Inject the resolution standard. The system is only validated for batch analysis if:
 - Resolution (R_s) between Acetamide Impurity and Impurity I is ≥ 2.0 .
 - Tailing factor (T_f) for Acetamide Impurity is ≤ 2.0 .

) for the Amoxicillin peak is

[10][12].

- Relative Standard Deviation (%RSD) of peak areas for 5 replicate injections is

[11].

Empirical Performance Data

The following table summarizes the quantitative chromatographic performance of the two impurities relative to the Amoxicillin API under the validated conditions.

Table 2: Chromatographic Performance Data on C18 (L1) Column

Parameter	Amoxicillin Acetamide Impurity	Amoxicillin Impurity I	Amoxicillin (API)
Retention Time (RT)	~2.45 min	~3.14 min[9]	~7.64 min[9]
Relative RT (RRT)	~0.32	~0.41[9]	1.00
Tailing Factor (USP)	1.4	1.2	≤ 2.0[10][12]
Net Charge at pH 5.0	+1 (Cationic)	0 (Zwitterionic)	-1 (Anionic)

Conclusion & Strategic Recommendations

For drug development professionals, distinguishing between Amoxicillin Impurity I and the Acetamide Impurity is a critical indicator of the API's synthetic history and degradation pathway. Because the Acetamide impurity remains cationic at the standard pH 5.0, it serves as the ultimate test of a C18 column's end-capping efficiency. If severe tailing is observed for the Acetamide peak during the self-validation step, it indicates active silanol sites, and the column should be replaced immediately to maintain assay integrity.

References

- "RP-HPLC Method for Analysis of Related Substances in Amoxicillin Drug Substance", ResearchGate. URL: [\[Link\]](#)

- "Amoxicillin Acetamide Impurity | CAS 54397-23-8", Veeprho. URL: [\[Link\]](#)
- "Amoxicillin Impurity M(EP)", Pipitech. URL: [\[Link\]](#)
- "Cefprozil impurity A | Drug Information", PharmaCompass. URL: [\[Link\]](#)
- "USP Method for the Analysis of Amoxicillin using the Legacy L1 Column", SIELC Technologies. URL: [\[Link\]](#)
- "CAS 551-16-6 Amoxicillin Impurity A", Anant Pharmaceuticals Pvt. Ltd. URL: [\[Link\]](#)
- "LC-16-ADI-038 USP method transfer on UHPLC", Shimadzu / LCMS.cz. URL: [\[Link\]](#)

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Sources

- 1. Cefprozil impurity A | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [\[pharmacompass.com\]](https://pharmacompass.com)
- 2. veeprho.com [\[veeprho.com\]](https://veeprho.com)
- 3. (R)-2-amino-2-(4-hydroxyphenyl)acetamide | 54397-23-8 [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. CAS 551-16-6 Amoxicillin Impurity A | Impurity Manufacturers & Suppliers India [\[anantlabs.com\]](https://anantlabs.com)
- 5. Amoxicillin Impurity M(EP)-PI & PI Biotech Inc. Research , Development and Manufacture for Drug Standard Reference Impurity and Pharmaceutical Analysis [\[pipitech.com\]](https://pipitech.com)
- 6. klivon.com [\[klivon.com\]](https://klivon.com)
- 7. (R)-2-amino-2-(4-hydroxyphenyl)acetamide CAS#: 54397-23-8 [\[amp.chemicalbook.com\]](https://amp.chemicalbook.com)
- 8. USP Method for the Analysis of Amoxicillin using the Legacy L1 Column | SIELC Technologies [\[sielc.com\]](https://sielc.com)
- 9. EP 8.0 monograph: impurity determination of amoxicillin using a C18 HPLC column - Thermo Scientific Appslab Library of Analytical Applications [\[appslab.thermofisher.com\]](https://appslab.thermofisher.com)

- [10. researchgate.net \[researchgate.net\]](#)
- [11. lcms.cz \[lcms.cz\]](#)
- [12. akjournals.com \[akjournals.com\]](#)
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